

An In-depth Technical Guide on N-(4-cyanophenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(4-(1-Cyanoethyl)phenyl)acetamide

Cat. No.: B1626812

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Disclaimer: Information regarding the specific compound "**N-(4-(1-Cyanoethyl)phenyl)acetamide**" is not available in public chemical databases and scientific literature. This guide provides a comprehensive overview of the closely related and well-documented compound, N-(4-cyanophenyl)acetamide.

This technical guide is intended for researchers, scientists, and drug development professionals, providing detailed information on the chemical properties, synthesis, and characterization of N-(4-cyanophenyl)acetamide.

IUPAC Name and Chemical Identity

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is N-(4-cyanophenyl)acetamide[1]. It is also known by several synonyms, including 4-Acetamidobenzonitrile, 4-Cyanoacetanilide, and p-Cyanoacetanilide[1][2].

Data Presentation: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	N-(4-cyanophenyl)acetamide	[1]
CAS Number	35704-19-9	[1]
Molecular Formula	C9H8N2O	[1][3]
Molecular Weight	160.17 g/mol	[1][3]
InChI Key	UFKRTEWFEYWIHD-UHFFFAOYSA-N	[1]
SMILES	<chem>CC(=O)NC1=CC=C(C=C1)C#N</chem>	[1]

Physicochemical and Crystallographic Data

N-(4-cyanophenyl)acetamide is a solid compound with a predicted LogP of 1.4[1]. Its structural properties have been characterized by X-ray crystallography.

Data Presentation: Computed Physicochemical Properties

Property	Value	Reference
Molecular Weight	160.17 g/mol	[1][3]
XLogP3	1.4	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]

Data Presentation: Crystal Structure Data

Parameter	Value	Reference
Crystal System	Monoclinic	[1]
Space Group	C 1 c 1	[1]
Unit Cell a	3.8456 Å	[1]
Unit Cell b	22.190 Å	[1]
Unit Cell c	9.448 Å	[1]
Unit Cell α	90.00°	[1]
Unit Cell β	90.048°	[1]
Unit Cell γ	90.00°	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of N-(4-cyanophenyl)acetamide was not found in the search results, a general and common method for the synthesis of N-arylacetamides is the acylation of the corresponding aniline.

Experimental Protocol: General Synthesis of N-(4-cyanophenyl)acetamide

This protocol is based on general chemical principles for the synthesis of similar acetanilide compounds.

Objective: To synthesize N-(4-cyanophenyl)acetamide from 4-aminobenzonitrile.

Materials:

- 4-aminobenzonitrile
- Acetic anhydride or Acetyl chloride
- A suitable solvent (e.g., dichloromethane, ethyl acetate, or a polar aprotic solvent)
- A base (e.g., pyridine or triethylamine, if acetyl chloride is used)

- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, etc.)
- Purification supplies (silica gel for column chromatography, recrystallization solvents)

Procedure:

- Dissolve 4-aminobenzonitrile in the chosen solvent in a round-bottom flask.
- If using acetyl chloride, add a base to the solution to neutralize the HCl byproduct.
- Slowly add acetic anhydride or acetyl chloride to the stirred solution at room temperature or 0 °C.
- Allow the reaction to stir for several hours at room temperature or with gentle heating. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is worked up. This may involve washing with water and brine, followed by drying of the organic layer.
- The crude product is then purified, typically by recrystallization from a suitable solvent or by column chromatography on silica gel.

Characterization: The final product should be characterized to confirm its identity and purity using methods such as:

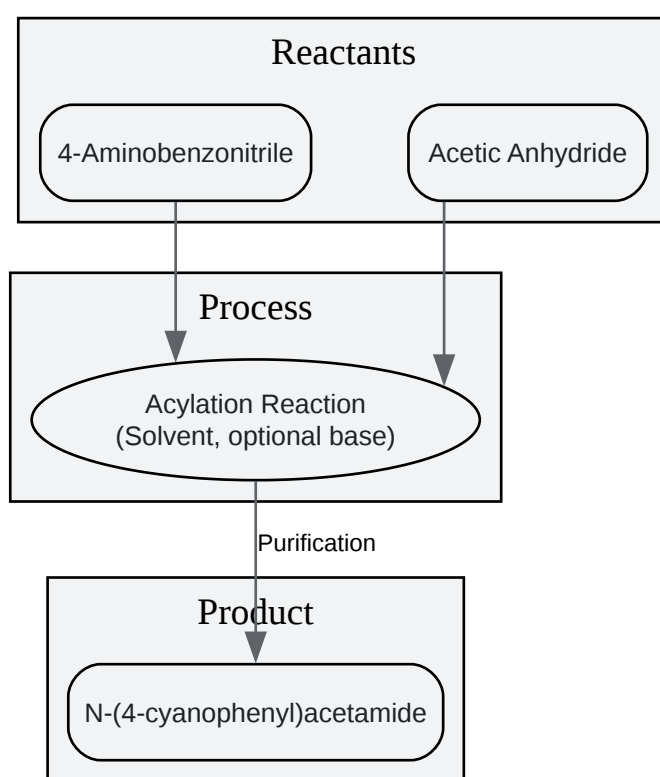
- NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight.
- Infrared Spectroscopy (IR): To identify functional groups (e.g., C=O of the amide, C \equiv N of the nitrile).
- Melting Point Analysis: To assess purity.

Potential Pharmacological Relevance

While specific pharmacological studies on N-(4-cyanophenyl)acetamide are not detailed in the provided search results, acetamide derivatives are a significant class of compounds in medicinal chemistry with a wide range of biological activities, including analgesic, anti-inflammatory, and anticancer properties[4][5]. The cyano group can also be a key pharmacophore in various drug candidates.

Visualizations

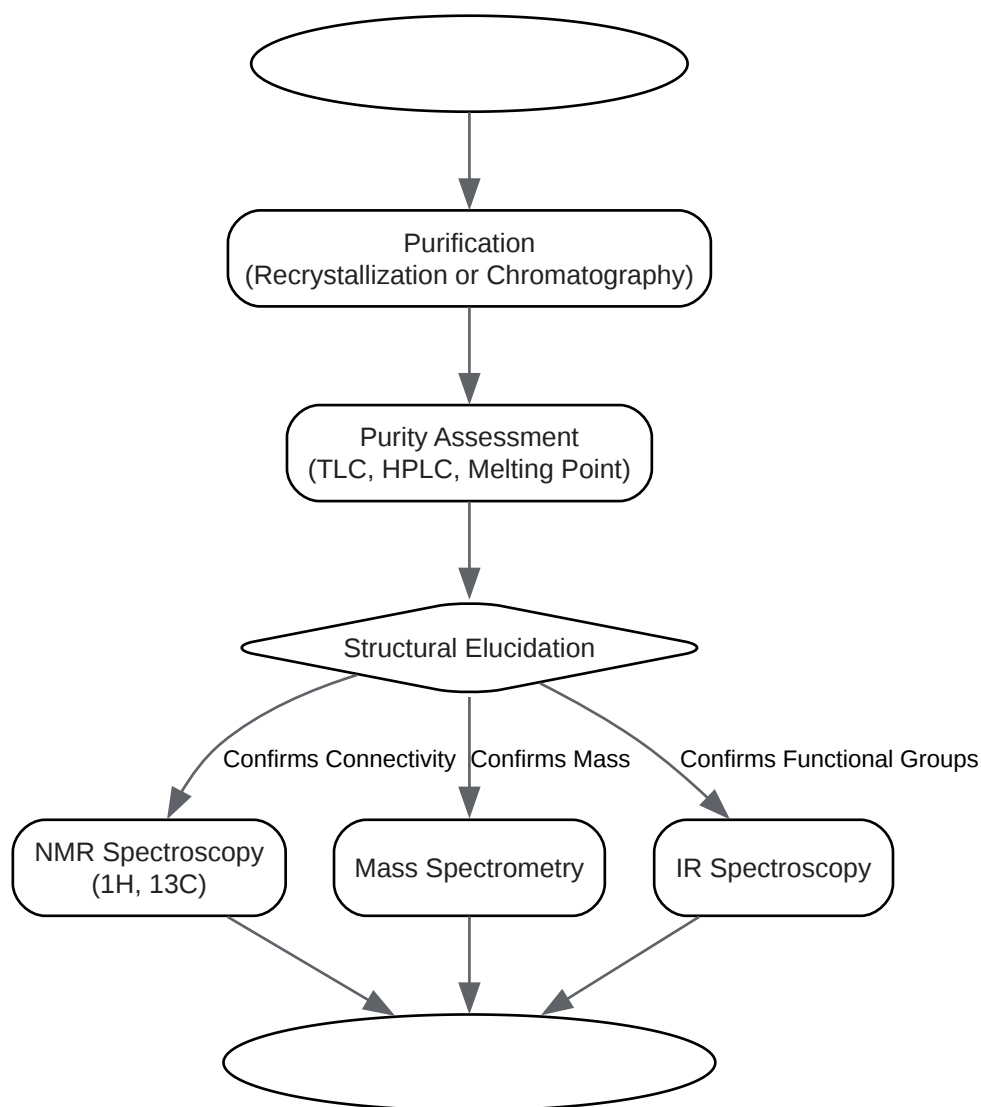
Diagram: Proposed Synthesis Pathway



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Caption: Proposed synthesis of N-(4-cyanophenyl)acetamide.

Diagram: General Experimental Workflow for Compound Characterization



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Caption: Workflow for purification and characterization.

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References

- 1. N-(4-cyanophenyl)acetamide | C₉H₈N₂O | CID 37256 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cymitquimica.com [cymitquimica.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Recent investigations into synthesis and pharmacological activities of phenoxy acetamide and its derivatives (chalcone, indole and quinoline) as possible therapeutic candidates - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cdn.prod.website-files.com [cdn.prod.website-files.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on N-(4-cyanophenyl)acetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1626812#iupac-name-of-n-4-1-cyanoethyl-phenyl-acetamide]

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